

Application Notes and Protocols for OF-1 Mouse Breeding and Colony Management

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Compound of Interest

Compound Name: OF-1

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These comprehensive application notes and protocols provide detailed guidelines for the successful breeding and management of **OF-1** mouse colonies. The **OF-1** mouse is a vigorous and productive outbred strain, widely utilized as a general-purpose model in toxicology, teratology, pharmacology, and physiology.^[1] Adherence to standardized procedures is critical for ensuring animal welfare and the reproducibility of experimental data.

I. OF-1 Mouse Strain Characteristics

The **OF-1** strain, originally derived from the CF1 strain at Carworth Farms in 1935, is an albino outbred stock known for its rapid growth and good breeding performance.^{[1][2]} Males can exhibit aggression from 6 weeks of age, a behavior that may intensify with aging and can be mitigated by adjusting housing density.^[2]

II. Quantitative Breeding and Growth Data

Proper colony management relies on understanding the key reproductive and growth parameters of the specific strain. The following tables summarize important quantitative data for the **OF-1** mouse.

Table 1: Reproductive Performance of **OF-1** Mice

Parameter	Value	Citation
Mating System	Harem (1 male to 13 females recommended)	[2]
Gestation Period	19 - 20 days	[2]
Litter Size at Birth	9 - 10 pups	[2]
Weaning Age	17 - 21 days	[2]
Sexual Maturity	~6 weeks (females), ~8 weeks (males)	General mouse data
Reproductive Lifespan	7 - 12 months (general mouse data)	General mouse data

Table 2: **OF-1** Mouse Growth Chart (Weight in Grams)

Age (weeks)	Male Weight (grams)	Female Weight (grams)
3	18-22	17-21
4	25-30	22-26
5	30-35	25-29
6	34-39	27-32
7	37-42	29-34
8	39-45	30-36
9	41-47	31-37
10	43-49	32-38
11	44-51	33-40

Data adapted from Charles River Laboratories growth charts. These values should be used as a guideline, with approximately 67% of the population falling within one standard deviation of the mean.[1]

III. Experimental Protocols

A. Protocol for Establishing a Breeding Colony

- **Animal Acquisition:** Obtain **OF-1** mice from a reputable vendor to ensure health and genetic quality.
- **Acclimation:** Upon arrival, allow a minimum of one week for the animals to acclimate to the new environment before initiating any procedures.
- **Breeding Pair/Group Formation:**
 - **Monogamous Pairing:** House one male and one female together.
 - **Trio Breeding:** House one male and two females together.
 - **Harem Breeding:** For large-scale production, a harem system of one male to multiple females (up to 13 is noted for **OF-1**) can be utilized.[\[2\]](#)
- **Cage Setup:** Provide a clean, sterile cage with appropriate bedding, nesting material, and ad libitum access to food and water.
- **Record Keeping:** Create a detailed cage card and a corresponding entry in a colony management software or logbook. Record the strain, date of pairing, and identification of the breeders.

B. Protocol for Weaning and Identification

- **Timing of Weaning:** Pups should be weaned between 17 and 21 days of age.[\[2\]](#) Delaying weaning beyond 21 days may be necessary if pups are small, but this should be monitored to prevent overcrowding if the dam gives birth to a new litter.
- **Separation by Sex:** Separate the weanlings into new cages based on sex to prevent unintended breeding.
- **Group Housing:** House weanlings in groups of 3-5 animals per cage. To minimize aggression, it is best to house male littermates together.

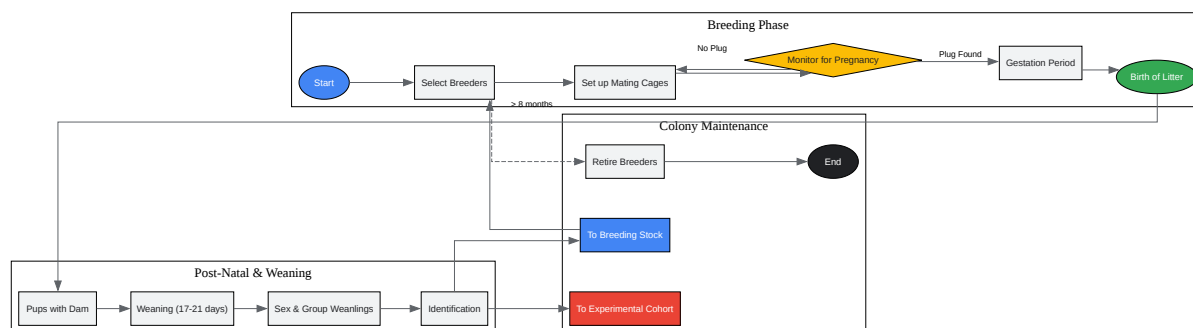
- **Identification:** Permanently identify weaned animals using methods such as ear tagging, ear notching, or tattooing. Record the identification number on the cage card and in the colony records.
- **Post-Weaning Care:** Provide easily accessible food pellets on the cage floor for the first few days. Ensure the water source is reachable and functioning correctly. Monitor the weanlings daily for the first week to ensure they are thriving.

C. Protocol for Timed Matings

- **Estrus Cycle Monitoring:** The mouse estrous cycle is approximately 4-5 days. Mating is most likely to occur during the estrus phase. The presence of a copulatory plug in the female's vagina the morning after pairing indicates that mating has occurred.
- **Pairing:** Place the female(s) into the male's cage in the late afternoon, as mice are typically more active and likely to mate during their dark cycle.
- **Plug Check:** Check for the presence of a vaginal plug early the next morning. The day a plug is found is considered gestational day 0.5.
- **Separation:** Once a plug is confirmed, the female can be removed and housed individually.

IV. Visualizations

A. Logical Workflow for OF-1 Mouse Colony Management

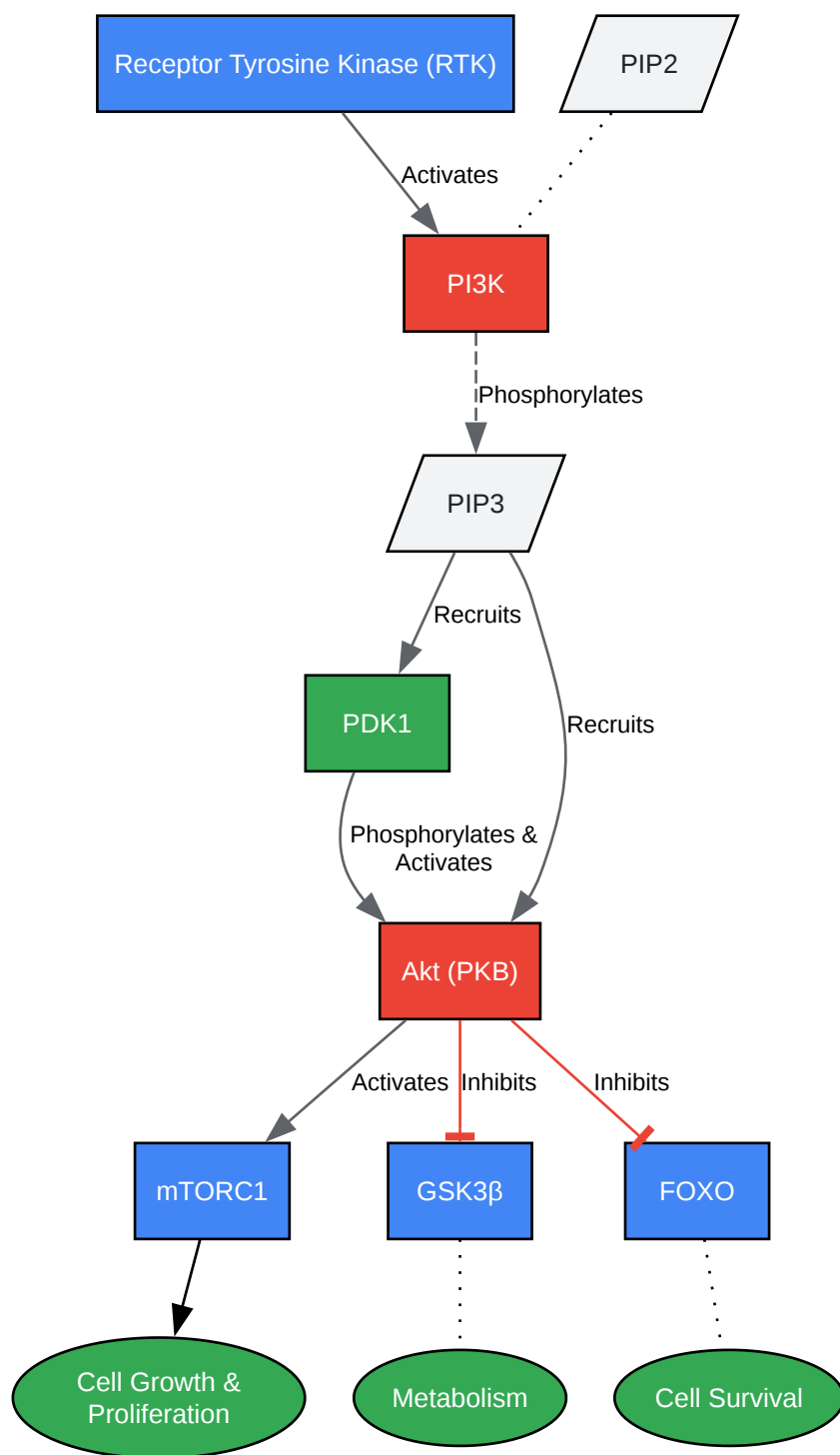


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Caption: Workflow for managing an **OF-1** mouse breeding colony.

B. PI3K/Akt Signaling Pathway in Pharmacology and Toxicology

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a crucial intracellular cascade that regulates a wide array of cellular processes, including cell growth, proliferation, survival, and metabolism. Its dysregulation is implicated in many diseases, and it is a common target in pharmacological and toxicological studies.^{[1][3][4][5][6][7]}



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Caption: The PI3K/Akt signaling pathway and its downstream effects.

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